

Application Notes and Protocols for HATU

Coupling of N-Methylated Residues

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Compound of Interest

Compound Name: *Fmoc-N-Me-D-GluOtBu-OH*

Cat. No.: *B15285777*

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The incorporation of N-methylated amino acids into peptide backbones is a critical strategy in medicinal chemistry to enhance metabolic stability, membrane permeability, and oral bioavailability. However, the coupling of these sterically hindered residues presents significant synthetic challenges. This document provides detailed protocols and application notes for the efficient use of HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate), a third-generation uronium salt-based coupling reagent, to overcome these challenges. HATU has demonstrated superior performance in facilitating amide bond formation involving N-methylated amino acids, minimizing racemization and improving reaction kinetics.^{[1][2][3]}

Mechanism of HATU-Mediated Coupling

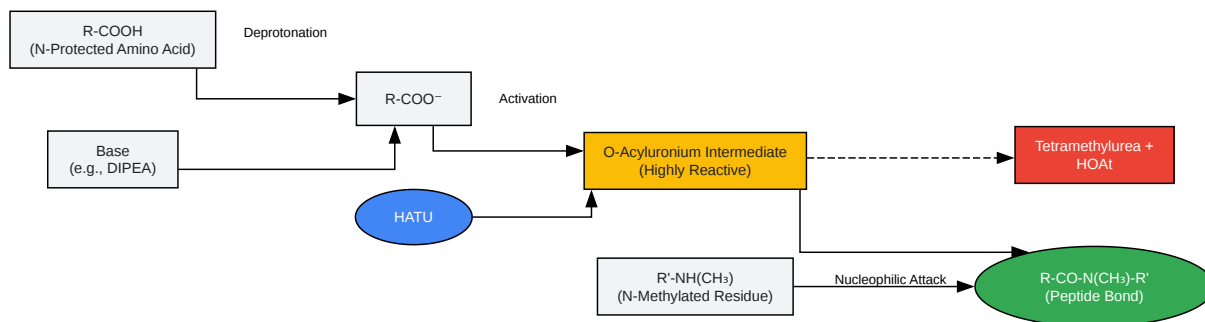
HATU is a highly efficient coupling reagent that activates carboxylic acids to form reactive esters, which are then susceptible to nucleophilic attack by an amine.^[2] The presence of the 7-azabenzotriazole (HOAt) moiety is crucial for its enhanced reactivity and suppression of racemization compared to its benzotriazole analogues (HBTU, TBTU).^{[1][4]}

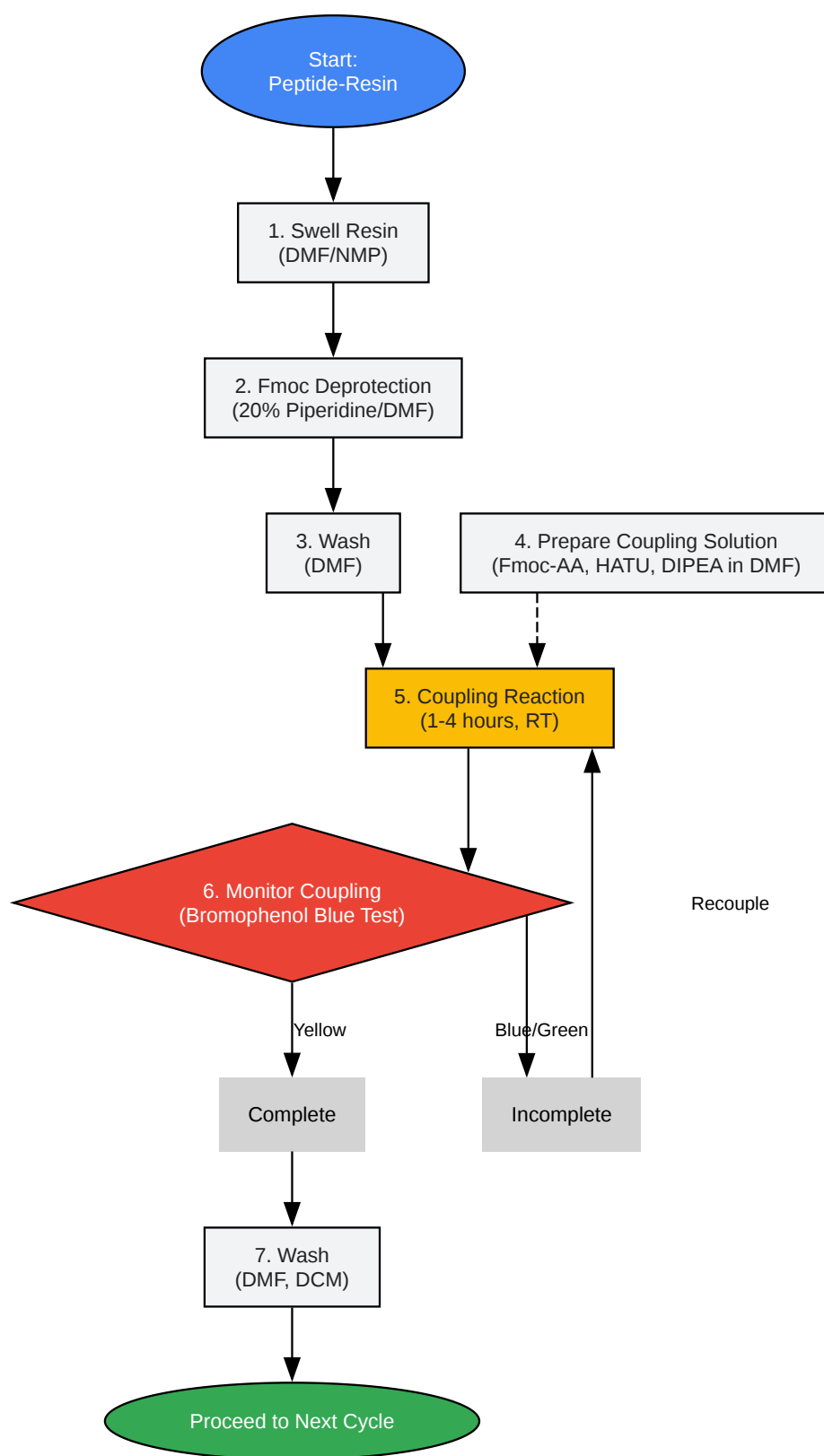
The general mechanism proceeds as follows:

- The carboxylate anion of the N-protected amino acid attacks the electrophilic carbon of HATU.

- This forms a highly reactive O-acyluronium intermediate.
- The intermediate readily reacts with the secondary amine of the N-methylated residue to form the desired amide bond.[\[2\]](#)

The pyridine nitrogen in the HOAt moiety is thought to stabilize the incoming amine through a hydrogen-bonded transition state, which accelerates the coupling reaction.[\[5\]](#)





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